

# Technical Guide: 3-Thiopheneacetyl Chloride (CAS Number 13781-65-2)

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## Compound of Interest

Compound Name: *3-Thiopheneacetyl chloride*

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This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and synthetic protocols related to **3-Thiopheneacetyl chloride**. This compound serves as a valuable reagent in organic synthesis, particularly in the introduction of the 3-thienylacetyl moiety into various molecular scaffolds.

## Core Properties

**3-Thiopheneacetyl chloride** is a reactive acyl chloride featuring a thiophene ring substituted at the 3-position. Its chemical structure and key identifiers are summarized below.

Identifier	Value
Chemical Name	2-(Thiophen-3-yl)acetyl chloride
Synonyms	3-Thienylacetyl chloride, Thiophen-3-yl-acetyl chloride
CAS Number	13781-65-2
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClOS
Molecular Weight	160.62 g/mol
Canonical SMILES	C1=CSC=C1CC(=O)Cl[1]

## Physical and Chemical Properties

Experimental data for some physical properties of **3-Thiopheneacetyl chloride** are not widely available in public databases. The following table includes predicted and calculated values to provide an estimate of its characteristics.

Property	Value	Source
Boiling Point	227.4 ± 23.0 °C at 760 mmHg	Predicted
Refractive Index	1.563	Predicted
Polar Surface Area (PSA)	45.31 Å <sup>2</sup>	Calculated[ <a href="#">1</a> ]
LogP	2.056	Calculated[ <a href="#">1</a> ]
Hydrogen Bond Donor Count	0	Calculated[ <a href="#">1</a> ]
Hydrogen Bond Acceptor Count	2	Calculated[ <a href="#">1</a> ]
Rotatable Bond Count	2	Calculated[ <a href="#">1</a> ]
Exact Mass	159.9749636	Calculated[ <a href="#">1</a> ]

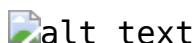
Note: Experimental verification of predicted values is recommended.

## Safety and Handling

**3-Thiopheneacetyl chloride** is classified as a corrosive substance and requires careful handling in a laboratory setting.

GHS Hazard Classification:

- Pictogram:



- Signal Word:Danger[[2](#)]
- Hazard Statement: H314 - Causes severe skin burns and eye damage[[2](#)].

## Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray[2].
- P264: Wash skin thoroughly after handling[2].
- P280: Wear protective gloves/protective clothing/eye protection/face protection[2].
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting[2].
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower[2].
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[2].
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[2].
- P310: Immediately call a POISON CENTER/doctor[2].
- P405: Store locked up[2].
- P501: Dispose of contents/container to an approved waste disposal plant[2].

Due to its reactivity, **3-Thiopheneacetyl chloride** should be stored in a cool, dry, and well-ventilated area, away from moisture and incompatible substances such as strong bases and oxidizing agents.

## Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **3-Thiopheneacetyl chloride** (CAS 13781-65-2) is not readily available in the public domain. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition.

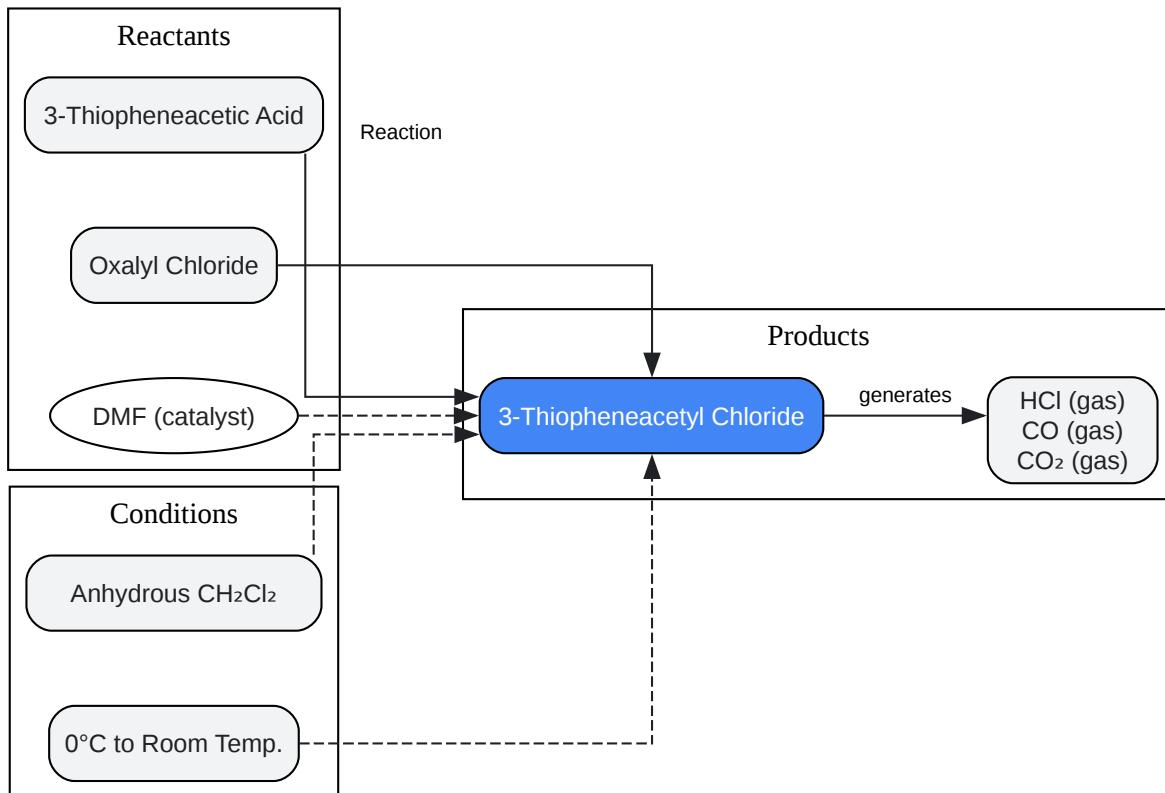
## Experimental Protocols

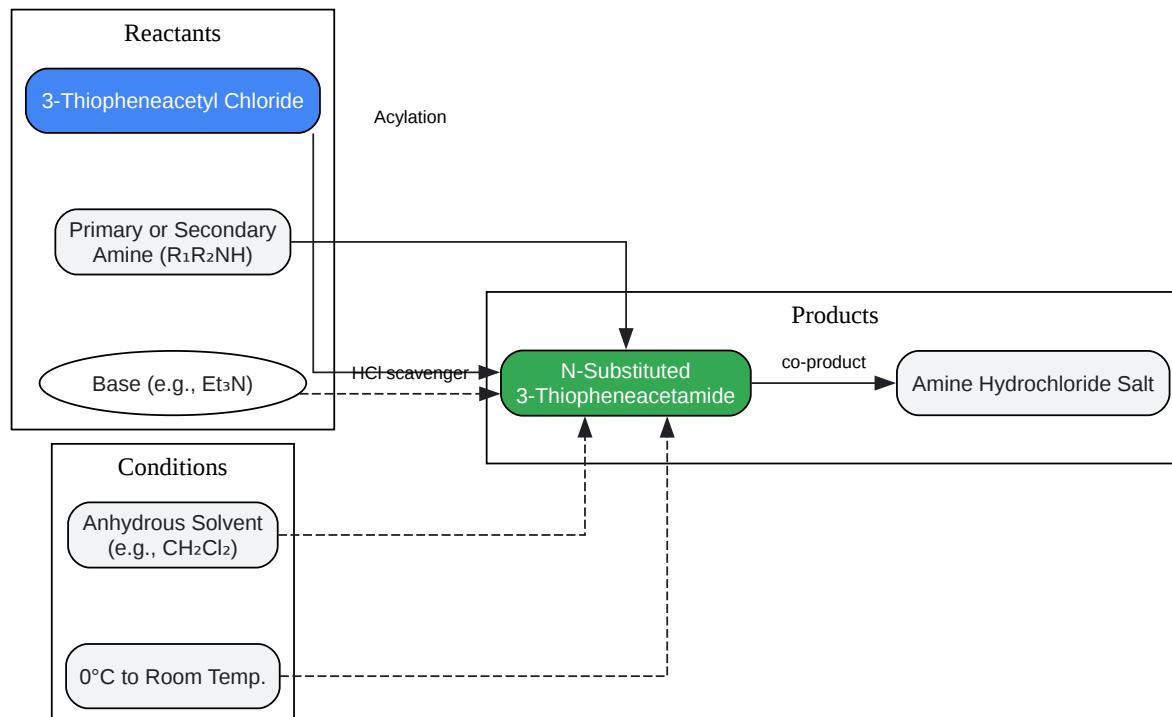
### Synthesis of 3-Thiopheneacetyl chloride

**3-Thiopheneacetyl chloride** is typically synthesized from its corresponding carboxylic acid, 3-thiopheneacetic acid, by reaction with a chlorinating agent. A common and effective method involves the use of oxalyl chloride with a catalytic amount of N,N-dimethylformamide (DMF).

#### General Procedure:

- To a solution of 3-thiopheneacetic acid (1.0 equivalent) in an anhydrous solvent such as dichloromethane or tetrahydrofuran, add a catalytic amount of N,N-dimethylformamide (a few drops)[2].
- Cool the mixture in an ice bath (0 °C).
- Slowly add oxalyl chloride (approximately 1.1 to 1.5 equivalents) to the stirred solution[2].
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Stir the reaction for 2-3 hours at room temperature. The reaction progress can be monitored by the cessation of gas evolution (HCl and CO)[2].
- Once the reaction is complete, carefully remove the solvent and excess oxalyl chloride under reduced pressure.
- The resulting crude **3-thiopheneacetyl chloride** can be used directly for subsequent reactions or purified by vacuum distillation.





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